

Descarbon Sildenafil-d3 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Descarbon Sildenafil-d3

Cat. No.: B12409405

[Get Quote](#)

Technical Guide: Descarbon Sildenafil-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Descarbon Sildenafil-d3**, a deuterated analog of Descarbon Sildenafil. This document is intended for use by researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Descarbon Sildenafil-d3 is primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Sildenafil and its derivatives.

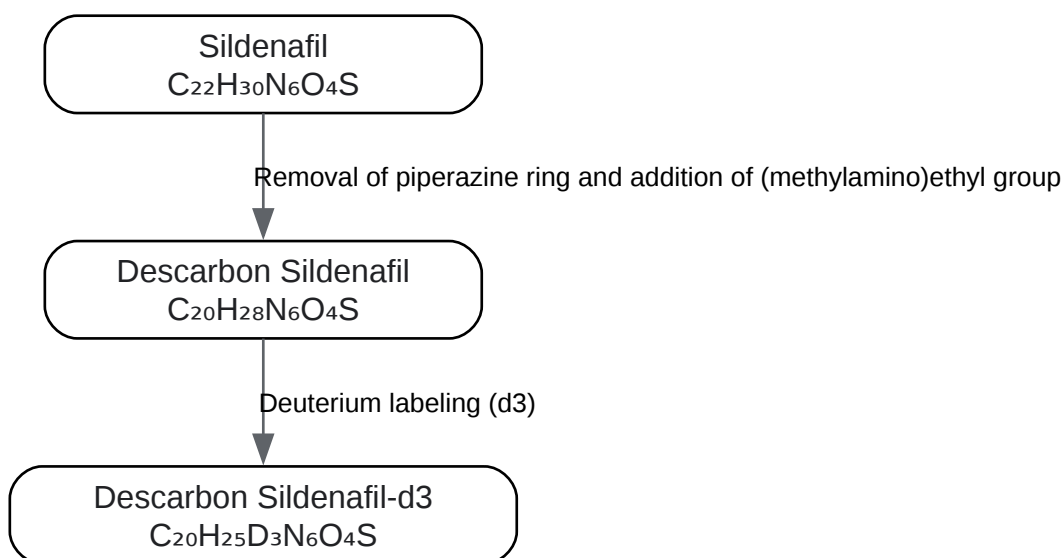
Quantitative Data

The following table summarizes the key quantitative information for **Descarbon Sildenafil-d3**, compiled from various chemical suppliers. As a formal Certificate of Analysis was not publicly available, the purity is an estimated value based on typical specifications for such reference standards.

Parameter	Value	Source/Comment
Chemical Name	4-ethoxy-3-(1-methyl-7-oxo-3-propyl-6,7-dihydro-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-N-(2-((methyl-d3)amino)ethyl)benzenesulfonamide	[1]
Molecular Formula	C ₂₀ H ₂₅ D ₃ N ₆ O ₄ S	[1][2][3]
Molecular Weight	451.56 g/mol	[1][2][3]
CAS Number	Not available for the deuterated form. The non-labelled form is 466684-88-8.	[1][2]
Appearance	White to Off-White Solid	[4]
Purity	Typically ≥98%	Based on general specifications for similar analytical standards.
Isotopic Purity	≥99% atom D	Based on typical specifications for deuterated standards.

Structural Relationships

The following diagram illustrates the structural relationship between Sildenafil, its impurity/metabolite Descarbon Sildenafil, and the deuterated internal standard, **Descarbon Sildenafil-d3**.



[Click to download full resolution via product page](#)

Structural relationship between Sildenafil and its derivatives.

Experimental Protocols

While a specific, detailed experimental protocol for a Certificate of Analysis of **Descarbon Sildenafil-d3** is not publicly available, the following methodologies are representative of the analytical techniques used for the quality control and analysis of sildenafil and its related compounds.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate and quantify **Descarbon Sildenafil-d3** from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of Acetonitrile and an aqueous buffer (e.g., 20 mM Ammonium Acetate, pH 7.0).
- Flow Rate: 1.0 mL/min.

- Column Temperature: 30 °C.
- Detection: UV at 240 nm.
- Injection Volume: 10 µL.
- Sample Preparation: A stock solution of **Descarbon Sildenafil-d3** is prepared in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL. This is then diluted with the mobile phase to a working concentration (e.g., 0.1 mg/mL) for injection.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

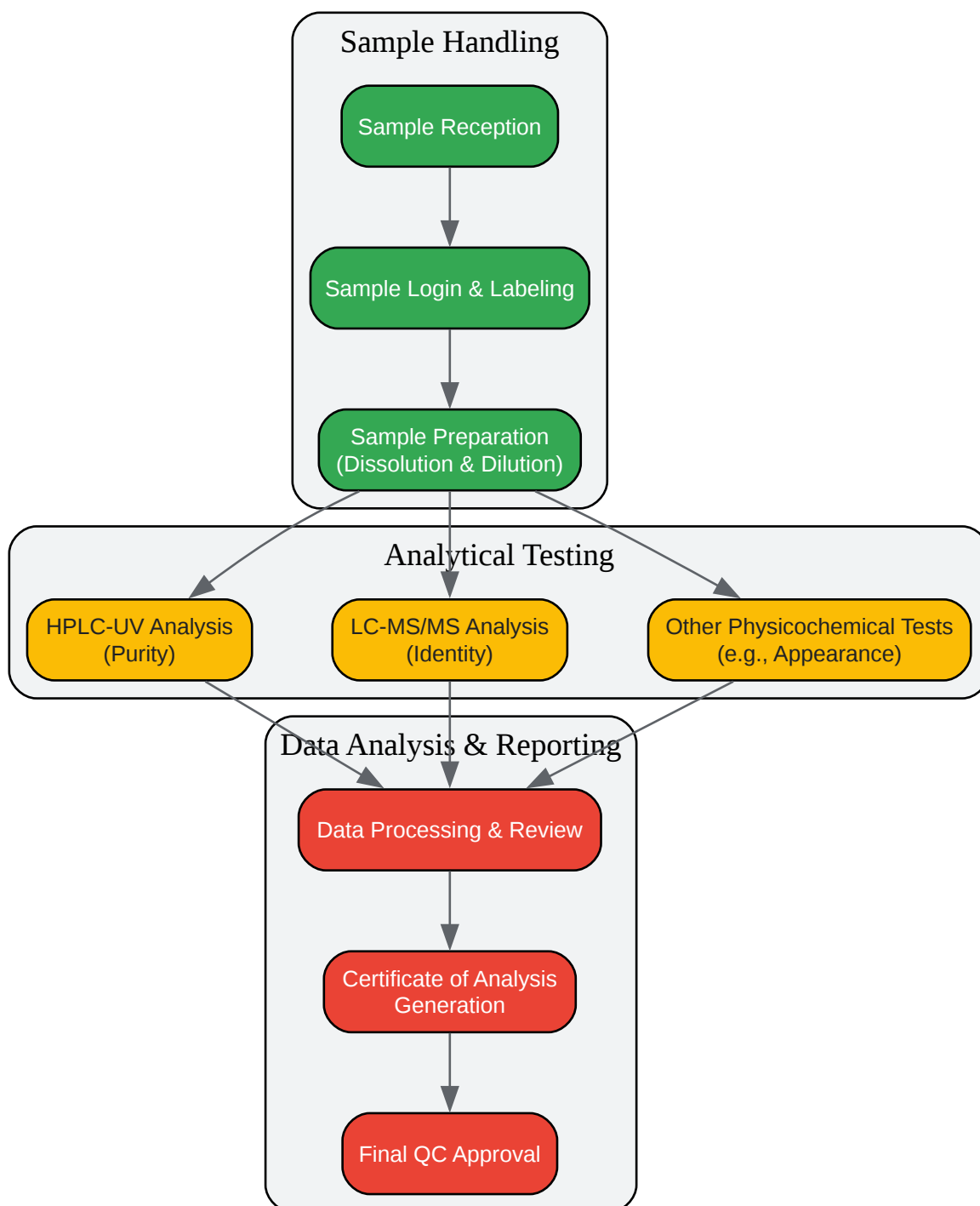
Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Identity Confirmation

This method provides confirmation of the molecular weight and structure of **Descarbon Sildenafil-d3**.

- Instrumentation: An HPLC system coupled to a tandem mass spectrometer (e.g., a triple quadrupole).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Chromatographic Conditions: Similar to the HPLC method described above, often with a faster gradient to ensure rapid elution.
- Mass Spectrometry Parameters:
 - Scan Mode: Full scan to identify the parent ion and product ion scan to confirm fragmentation patterns.
 - Parent Ion (m/z): $[M+H]^+$ for **Descarbon Sildenafil-d3** (expected around 452.6).
 - Collision Energy: Optimized to produce characteristic fragment ions.
- Data Analysis: The identity of the compound is confirmed by the presence of the correct parent ion and a consistent fragmentation pattern.

Experimental Workflow

The following diagram outlines a typical workflow for the analysis of a batch of **Descarbon Sildenafil-d3** for a Certificate of Analysis.



[Click to download full resolution via product page](#)

Workflow for the Certificate of Analysis of **Descarbon Sildenafil-d3**.**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. theclinivex.com [theclinivex.com]
- 2. Descarbon Sildenafil-d3 | Axios Research [axios-research.com]
- 3. Descarbon Sildenafil-d3 | 稳定同位素 | MCE [medchemexpress.cn]
- 4. Descarbon Sildenafil | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Descarbon Sildenafil-d3 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409405#descarbon-sildenafil-d3-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com